

Scutebata A structure and chemical properties

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An In-depth Technical Guide to Scutebata A: Structure and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Scutebata A is a neoclerodane diterpenoid isolated from the plant Scutellaria barbata, a herb used in traditional Chinese medicine. This document provides a comprehensive overview of the structure, chemical properties, and biological activities of **Scutebata A**, with a focus on its potential as an anti-tumor agent. The information presented herein is compiled from peer-reviewed scientific literature to support further research and development efforts.

Chemical Structure and Properties

The chemical structure of **Scutebata A** was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and high-resolution mass spectrometry.

Table 1: Chemical and Physical Properties of Scutebata A



Property	Value	Reference	
Molecular Formula	С36Н40О10	[Zhu et al., 2010]	
Molecular Weight	632.70 g/mol	[Zhu et al., 2010]	
CAS Number	1207181-57-4	[Zhu et al., 2010]	
Class	Neoclerodane Diterpenoid [Zhu et al., 2010]		
Appearance	White amorphous powder	[Zhu et al., 2010]	
Optical Rotation	[α] ²⁰ D -54.5 (c 0.5, MeOH)	[Zhu et al., 2010]	

Structural Elucidation

The structure of **Scutebata A** was determined by Zhu et al. (2010) based on the following spectroscopic data:

- HR-ESI-MS: The molecular formula was established as C₃₆H₄₀O₁₀ from the quasi-molecular ion peak.
- ¹H and ¹³C NMR: The NMR spectra indicated the presence of a neoclerodane skeleton with characteristic signals for the lactone ring and other functional groups. The relative configuration was deduced using ROESY data and computational DFT methods.[1]

Biological Activity: Cytotoxicity

Scutebata A has demonstrated cytotoxic activity against various human cancer cell lines. This has been a primary focus of the research into its potential therapeutic applications.

Table 2: In Vitro Cytotoxicity of **Scutebata A** (IC₅₀ Values)



Cell Line	Cancer Type	IC50 (μM)	Reference
SK-BR-3	Breast Cancer	15.2	[Zhu et al., 2010]
LoVo	Colon Cancer	4.57	[Wang et al., 2019]
MCF-7	Breast Cancer	7.68	[Wang et al., 2019]
SMMC-7721	Hepatoma	5.31	[Wang et al., 2019]
HCT-116	Colon Cancer	6.23	[Wang et al., 2019]

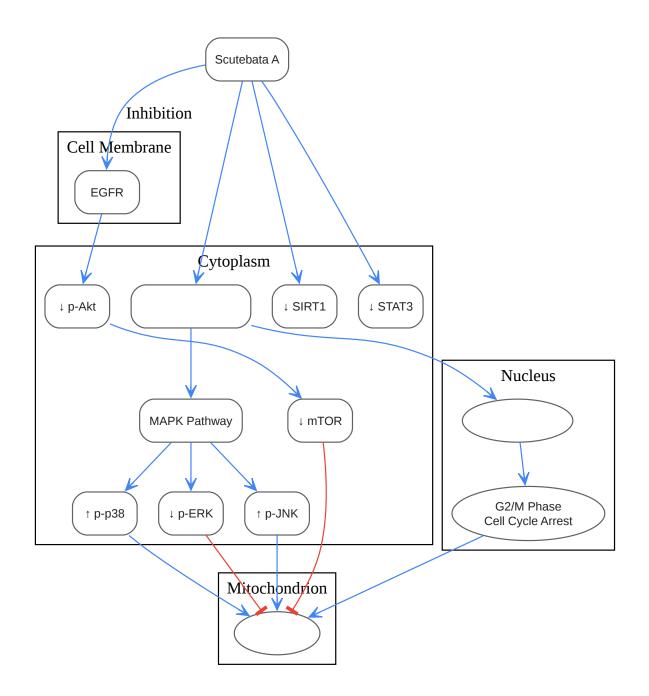
Mechanism of Action and Signaling Pathways

While the precise signaling pathways for **Scutebata A** are still under investigation, studies on related compounds from Scutellaria barbata and the plant extract itself provide significant insights into its potential mechanism of action, which is believed to involve the induction of apoptosis through multiple signaling cascades.

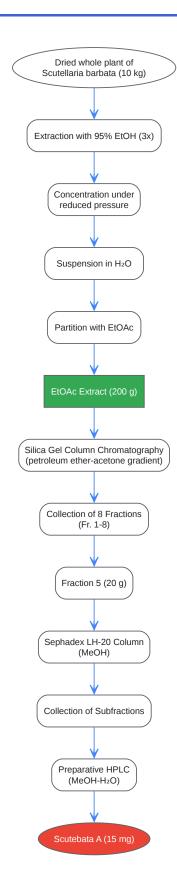
Apoptosis Induction Signaling Pathway (Hypothesized for Scutebata A)

The following diagram illustrates a potential signaling pathway for the induction of apoptosis by diterpenoids from Scutellaria barbata, based on studies of related compounds like Scutebarbatine A.









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